

Diethyl (4-Fluorobenzyl)phosphonate molecular weight and formula

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Compound of Interest

Compound Name:	Diethyl (4-Fluorobenzyl)phosphonate
Cat. No.:	B1310568

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An In-depth Technical Guide on **Diethyl (4-Fluorobenzyl)phosphonate**

For researchers, scientists, and professionals in drug development, **Diethyl (4-Fluorobenzyl)phosphonate** is a key reagent with significant applications. This guide provides core technical data on this compound.

Chemical Identity and Properties

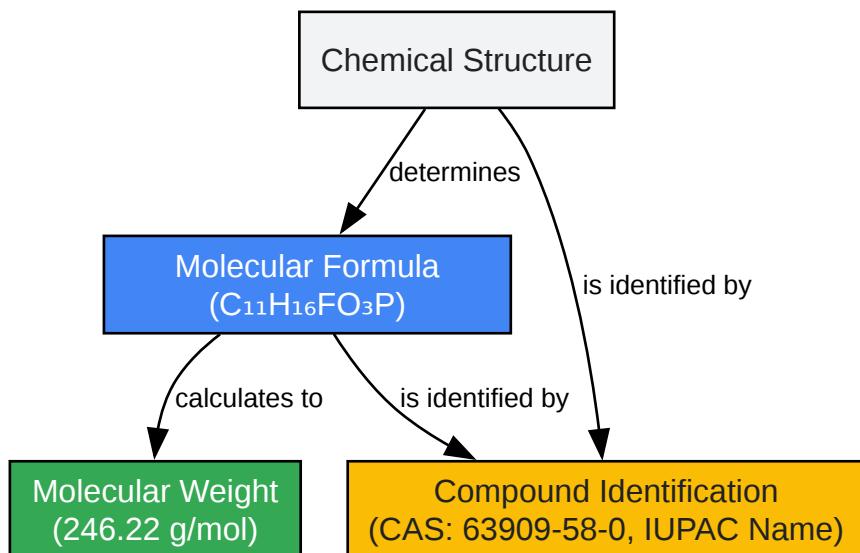
Diethyl (4-Fluorobenzyl)phosphonate, also known as (4-Fluorobenzyl)phosphonic acid diethyl ester, is an organophosphorus compound.^{[1][2]} It is recognized for its role as a versatile building block in organic synthesis, particularly in the creation of biologically active molecules. ^[1] Its applications extend to the development of enzyme inhibitors and other therapeutic agents, as well as in the agrochemical industry for producing crop protection agents.^[1]

A summary of its key quantitative data is presented below.

Identifier	Value	Source
Molecular Formula	$C_{11}H_{16}FO_3P$	[1] [3] [4]
Molecular Weight	246.22 g/mol	[1] [3] [4]
CAS Number	63909-58-0	[1] [3] [4]
Density	1.143 g/mL at 25 °C	[1]
Refractive Index	$n_{20/D}$ 1.483	[1]
Appearance	Colorless liquid	[1]
Purity	≥ 97%	[4]
IUPAC Name	diethyl [(4-fluorophenyl)methyl]phosphonate	[3]

Logical Relationship of Identifiers

The chemical structure of **Diethyl (4-Fluorobenzyl)phosphonate** dictates its molecular formula, which in turn determines its molecular weight. These fundamental properties are used to identify the compound, as represented by its CAS number and various chemical names.



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Caption: Relationship between chemical structure and identifiers.

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